

# Safety, handling, and storage of Heptyl 8-bromooctanoate

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## Compound of Interest

Compound Name: Heptyl 8-bromooctanoate

Cat. No.: B12586810

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## In-depth Technical Guide: Heptyl 8-bromooctanoate

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and does not constitute a comprehensive safety data sheet (SDS). **Heptyl 8-bromooctanoate** is a chemical intended for research use only and is not for human or veterinary use.[1] All handling and storage should be conducted by trained professionals in a controlled laboratory setting.

## Introduction

**Heptyl 8-bromooctanoate** is a brominated fatty acid ester. While specific research applications for this particular molecule are not widely documented in publicly available literature, its structural features—a terminal bromine atom and a medium-chain fatty acid ester—suggest potential utility as a versatile intermediate in organic synthesis.

The terminal bromine can serve as a leaving group for various nucleophilic substitution reactions, allowing for the introduction of different functional groups. The ester moiety can be hydrolyzed to the corresponding carboxylic acid or undergo transesterification. These characteristics make it a potential building block in the synthesis of more complex molecules, including but not limited to, probes for biological systems, components of drug delivery systems, or novel surfactants.

## Physicochemical Data

Quantitative data for **Heptyl 8-bromooctanoate** is limited. The following table summarizes the available information.

Property	Value	Source
CAS Number	612842-05-4	[1]
Chemical Formula	C <sub>15</sub> H <sub>29</sub> BrO <sub>2</sub>	[1]
Molecular Weight	321.30 g/mol	[1]
Exact Mass	320.1351	[1]
Elemental Analysis	C: 56.07%, H: 9.10%, Br: 24.87%, O: 9.96%	[1]
Appearance	To be determined	[1]
Purity	>98% (typical)	[1]
Solubility	To be determined	[1]

## Safety and Handling

A comprehensive Safety Data Sheet (SDS) for **Heptyl 8-bromooctanoate** is not readily available. Therefore, a conservative approach to handling, based on the known hazards of similar brominated organic compounds, is essential.

## Personal Protective Equipment (PPE)

- **Eye Protection:** Chemical safety goggles or a face shield are mandatory.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile or neoprene) should be worn.
- **Skin and Body Protection:** A lab coat and closed-toe shoes are required. For larger quantities or in case of potential splashing, additional protective clothing may be necessary.
- **Respiratory Protection:** Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.

## General Handling Precautions

- Avoid contact with skin, eyes, and clothing.
- Do not ingest or inhale.
- Wash hands thoroughly after handling.
- Handle in accordance with good industrial hygiene and safety practices.

## First Aid Measures

- After Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.
- After Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical advice if irritation develops.
- After Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.
- After Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

## Storage

Proper storage is crucial to maintain the integrity of **Heptyl 8-bromooctanoate** and to ensure safety in the laboratory.

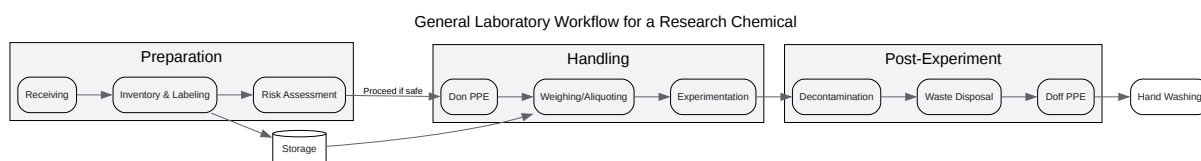
Condition	Recommendation
Short-term Storage	Store in a dry, dark place at 0 - 4 °C (days to weeks).[1]
Long-term Storage	Store in a dry, dark place at -20 °C (months to years).[1]
Container	Keep the container tightly sealed.
Incompatibilities	Store away from strong oxidizing agents and strong bases.
Shelf Life	Greater than 2 years if stored properly.[1]

## Experimental Protocols

Detailed experimental protocols involving **Heptyl 8-bromooctanoate** are not available in the surveyed literature. However, a general synthetic scheme for a related compound, ethyl 8-bromooctanoate, involves the esterification of 8-bromooctanoic acid. A similar approach could likely be employed for the synthesis of the heptyl ester, using heptanol as the alcohol.

## Visualizations

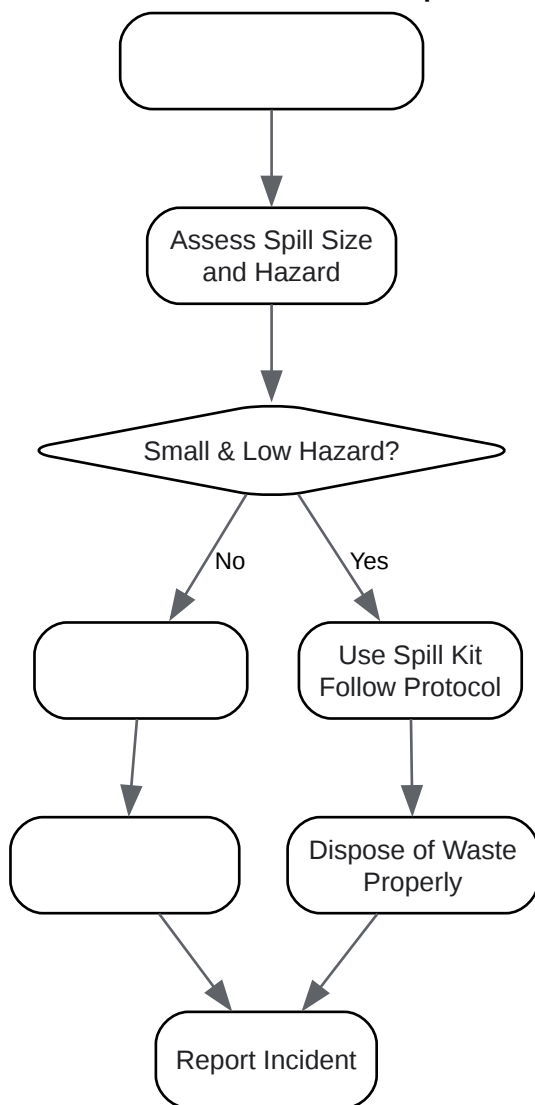
As there are no described signaling pathways or specific experimental workflows for **Heptyl 8-bromooctanoate**, a generalized workflow for the safe handling of a research chemical is presented below.



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Caption: A logical workflow for the safe handling of a research chemical in a laboratory setting.

### Decision Tree for Chemical Spill Response



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Caption: A decision-making process for responding to a chemical spill in the laboratory.

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## References

- 1. medkoo.com [medkoo.com]
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